

# Cobalt(III) Acetylacetone: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Cobalt(III) acetylacetone

Cat. No.: B7798293

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This in-depth technical guide provides a comprehensive overview of **cobalt(III) acetylacetone**, a coordination complex with significant applications in catalysis, materials science, and organic synthesis. This document details its synthesis, key properties, and experimental protocols, presenting quantitative data in a structured format for ease of reference.

## Properties of Cobalt(III) Acetylacetone

**Cobalt(III) acetylacetone**, with the chemical formula  $\text{Co}(\text{C}_5\text{H}_7\text{O}_2)_3$ , is a stable, dark green crystalline solid.<sup>[1]</sup> It is notable for its solubility in organic solvents and insolubility in water, making it a versatile precursor and catalyst in various non-aqueous systems.<sup>[1]</sup> The complex is diamagnetic, a property stemming from its low-spin octahedral  $d^6$  electron configuration.<sup>[2]</sup>

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **cobalt(III) acetylacetone** is presented in Table 1.

Property	Value	References
Molecular Formula	Co(C <sub>5</sub> H <sub>7</sub> O <sub>2</sub> ) <sub>3</sub>	[3]
Molecular Weight	356.26 g/mol	[3][4]
Appearance	Dark green crystals or crystalline powder	[3]
Melting Point	210-216 °C	[3][5]
Solubility	Soluble in most organic solvents (e.g., methanol, halogenated solvents, chloroform, toluene, acetone); Insoluble in water.[1][5][6]	
Stability	Stable under normal conditions, but may decompose on exposure to heat, light, or moist air. Incompatible with strong oxidizing agents.[5][6]	
CAS Number	21679-46-9	[3][5]

## Structural Information

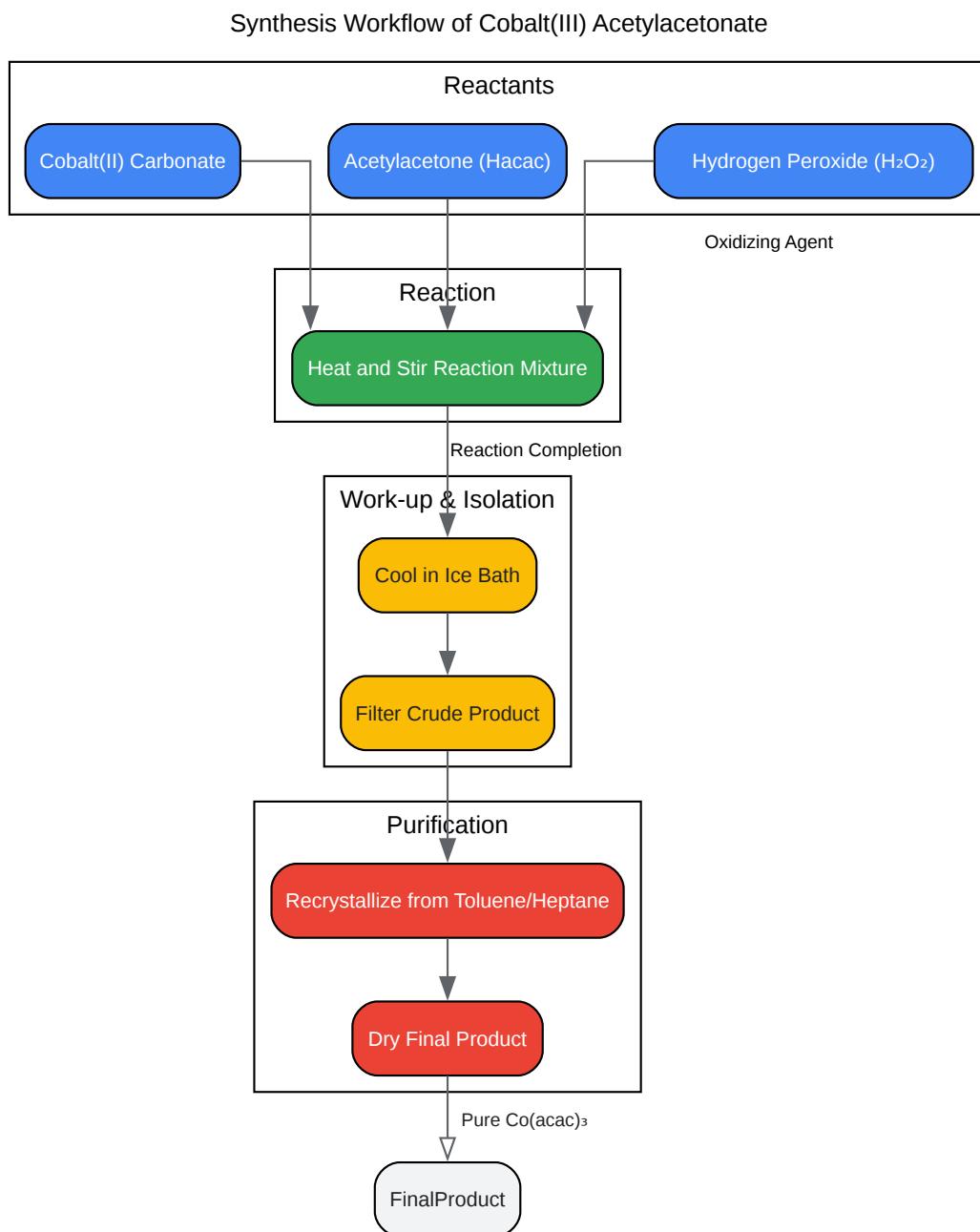
The structure of **cobalt(III) acetylacetonate** features a central cobalt atom in the +3 oxidation state coordinated to three bidentate acetylacetonate (acac) ligands.[6] Each acac ligand binds to the cobalt ion through its two oxygen atoms, resulting in an octahedral coordination geometry.[1] This arrangement leads to a chiral complex with D<sub>3</sub> symmetry.[1]

## Synthesis of Cobalt(III) Acetylacetonate

The most common and well-documented synthesis of **cobalt(III) acetylacetonate** involves the oxidation of a cobalt(II) salt in the presence of acetylacetone. A typical procedure utilizes cobalt(II) carbonate and hydrogen peroxide as the oxidizing agent.[1][7]

## Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **cobalt(III) acetylacetonate**.



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Caption: Synthesis workflow for **Cobalt(III) acetylacetonate**.

## Detailed Experimental Protocol

This protocol is a synthesis of methodologies found in the cited literature.[\[2\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

### Materials:

- Cobalt(II) carbonate (CoCO<sub>3</sub>)
- Acetylacetone (CH<sub>3</sub>COCH<sub>2</sub>COCH<sub>3</sub>)
- 10% Hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>) solution
- Toluene
- Heptane or Petroleum Ether

### Procedure:

- Reaction Setup: In a conical flask, combine 2.5 g of cobalt(II) carbonate with 20 mL of acetylacetone.[\[2\]](#)
- Heating and Oxidation: Heat the mixture to approximately 90°C with constant stirring. Slowly add 30 mL of 10% hydrogen peroxide solution dropwise over a period of about 30 minutes. The color of the mixture should turn dark green.[\[2\]](#)[\[10\]](#)
- Reaction Completion: After the addition of hydrogen peroxide is complete, continue heating and stirring for an additional 15-30 minutes to ensure the reaction goes to completion.[\[2\]](#)[\[9\]](#)
- Isolation of Crude Product: Cool the reaction mixture in an ice bath to precipitate the crude **cobalt(III) acetylacetonate**.[\[2\]](#)[\[8\]](#) Filter the dark green precipitate using a Buchner funnel and wash it with cold ethanol or petroleum ether.[\[7\]](#)[\[8\]](#)
- Purification by Recrystallization: Dissolve the crude product in a minimal amount of boiling toluene. If necessary, filter the hot solution to remove any insoluble impurities. Add heptane

to the filtrate and cool the mixture in an ice bath to induce crystallization of the purified product.[8]

- Drying: Filter the purified crystals and air dry them, or dry them in an oven at 110 °C.[2][7][9]

## Applications

**Cobalt(III) acetylacetonate** is a versatile compound with a range of applications in both academic research and industrial processes.

## Catalysis

It serves as a catalyst in various organic reactions, including polymerization and oxidation reactions.[3][6] Its solubility in organic media makes it an excellent precursor for homogeneous catalysis.[1]

## Materials Science

This complex is utilized as a precursor for the synthesis of cobalt-based materials, such as cobalt oxide nanoparticles and thin films, which have applications in electronics, nanotechnology, and energy storage.[3][6] It is also used in the production of magnetic materials.[3]

## Organic Synthesis

In organic synthesis, **cobalt(III) acetylacetonate** can be used as a reagent, for example, in the preparation of  $\beta$ -keto esters.[6]

## Safety Information

**Cobalt(III) acetylacetonate** may cause skin sensitization and, if inhaled, may lead to allergy or asthma symptoms.[4][11] It is recommended to handle the compound in a well-ventilated area and to use appropriate personal protective equipment, including gloves and safety glasses. For detailed safety information, refer to the material safety data sheet (MSDS).

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